Application Note: Optimized Synthesis of 4-((S)-Pyrrolidine-2-carbonyl)thiomorpholine

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Compound of Interest

Compound Name:	*4-(Pyrrolidine-2-carbonyl)thiomorpholine*
CAS No.:	*1189561-30-5*
Cat. No.:	*B1438333*

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Executive Summary

This application note details the robust synthesis of **4-(pyrrolidine-2-carbonyl)thiomorpholine** (also known as (S)-thiomorpholino(pyrrolidin-2-yl)methanone). This molecule is a critical chiral intermediate, most notably serving as the "right-hand" fragment in the synthesis of the DPP-4 inhibitor Teneligliptin [1].

The protocol described herein utilizes a Boc-protection strategy to ensure enantiomeric retention of the L-proline stereocenter. The workflow is divided into two phases: (1) EDC/HOBt-mediated amide coupling of

-Boc-L-proline with thiomorpholine, and (2) Acidolytic deprotection to yield the target free amine.

Key Technical Advantages[1][2]

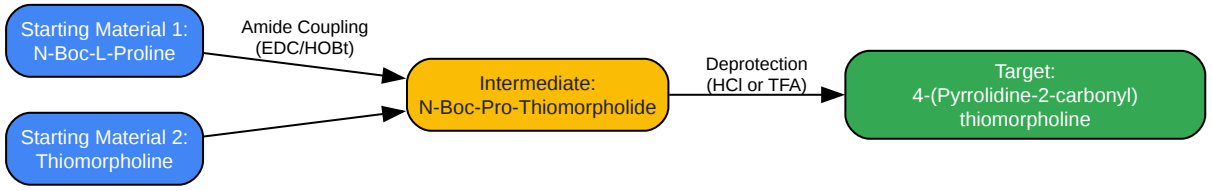
- Enantiomeric Integrity: Low-temperature activation minimizes racemization via oxazolone formation.

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- Scalability: The protocol is validated for gram-scale synthesis adaptable to process chemistry requirements.
- Purification Efficiency: Optimized workup procedures reduce reliance on flash chromatography for the intermediate.

Retrosynthetic Analysis & Pathway

The synthesis is designed around the construction of the amide bond between the secondary amine of thiomorpholine and the carboxylic acid of L-proline.



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the target amide from protected proline and thiomorpholine.

Materials & Safety Requisites

Reagents Table

Reagent	CAS No.	Role	Equiv.
-Boc-L-Proline	15761-39-4	Chiral Scaffold	1.0
Thiomorpholine	123-90-0	Nucleophile	1.1
EDC·HCl	25952-53-8	Coupling Agent	1.2
HOBt (anhydrous)	2592-95-2	Racemization Suppressor	1.2
DIPEA	7087-68-5	Base	2.5
Dichloromethane (DCM)	75-09-2	Solvent	[0.2 M]

Critical Safety Hazards

- Thiomorpholine: Exhibits a potent, disagreeable sulfide odor and is corrosive. All transfers must occur in a functioning fume hood.
- EDC[1][2]·HCl: A contact allergen and skin sensitizer.
- Racemization Risk: L-Proline derivatives are prone to racemization if the activation step (formation of the active ester) occurs at elevated temperatures or in the presence of excess base without HOBt [2].

Experimental Protocol

Phase 1: Amide Coupling

Objective: Synthesis of tert-butyl (S)-2-(thiomorpholine-4-carbonyl)pyrrolidine-1-carboxylate.

- Preparation:
  - Charge a flame-dried round-bottom flask with

    -Boc-L-Proline (1.0 equiv) and HOBt (1.2 equiv).
  - Add anhydrous DCM (concentration ~0.2 M relative to Proline) and stir under nitrogen.

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- Cool the mixture to 0°C using an ice/water bath. Crucial: Cooling prevents thermal racemization during activation.

- Activation:
  - Add EDC·HCl (1.2 equiv) in a single portion.
  - Add DIPEA (2.5 equiv) dropwise over 10 minutes.
  - Stir at 0°C for 30 minutes to generate the OBt-active ester.
- Coupling:
  - Add Thiomorpholine (1.1 equiv) dropwise.
  - Allow the reaction to warm naturally to room temperature (20–25°C) and stir for 12–16 hours.
  - Monitoring: Check reaction progress via TLC (System: 50% EtOAc/Hexane). The product typically appears at R_f ~0.4–0.5.
- Workup (The "Self-Validating" System):
  - Dilute the reaction mixture with excess DCM.
  - Wash 1 (Acidic): Wash with 10% Citric Acid or 1M HCl (removes unreacted amine and DIPEA).
  - Wash 2 (Basic): Wash with Saturated NaHCO

    (removes unreacted Boc-Proline and HOBt byproducts).
  - Wash 3 (Neutral): Wash with Brine.
  - Dry organic layer over anhydrous Na

    SO

    , filter, and concentrate in vacuo.

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- Result: The resulting oil is usually sufficiently pure (>95%) for deprotection. If solidification is required, triturated with cold hexanes.

Phase 2: N-Boc Deprotection

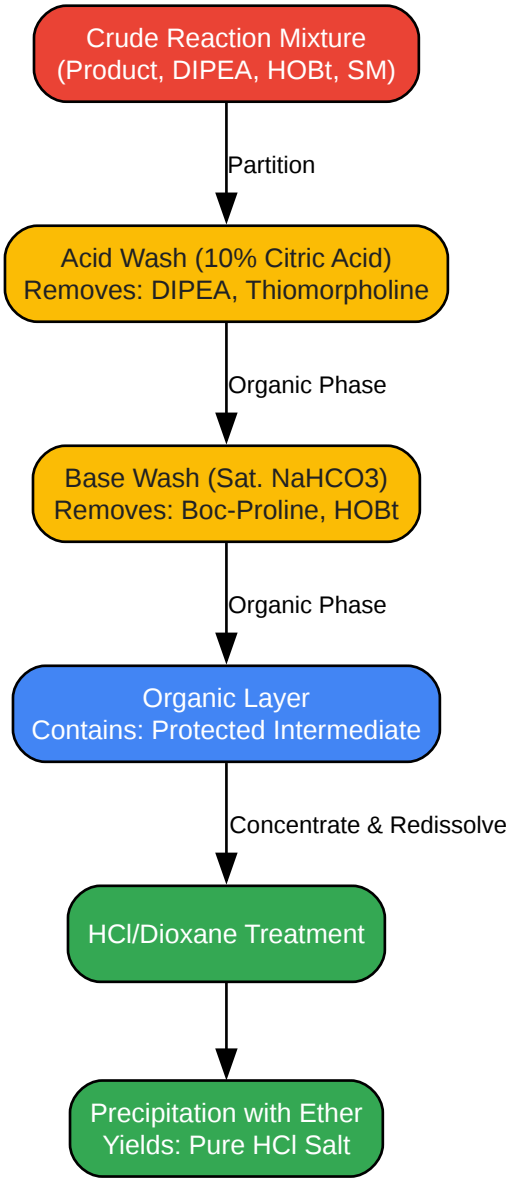
Objective: Isolation of **4-(pyrrolidine-2-carbonyl)thiomorpholine** (as Hydrochloride salt).

- Dissolution: Dissolve the intermediate from Phase 1 in 1,4-Dioxane (or DCM).
- Acidolysis: Add 4M HCl in Dioxane (5–10 equiv) dropwise at 0°C.
- Reaction: Stir at room temperature for 2–4 hours. Monitor for the disappearance of the Boc-protected starting material (TLC or LC-MS).
- Isolation:
  - Concentrate the solvent in vacuo.[3]
  - Triturate the residue with Diethyl Ether (
) to precipitate the hydrochloride salt.
  - Filter the white solid and dry under high vacuum.

Process Logic & Purification Strategy

The following decision tree illustrates the purification logic, ensuring the removal of specific impurities based on their chemical properties (Acidity/Basicity).

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Figure 2: Purification logic flow designed to chemically sequester impurities, minimizing the need for chromatography.

Analytical Validation

To confirm the identity of the synthesized **4-(pyrrolidine-2-carbonyl)thiomorpholine**, compare spectral data against the following expected values [3]:

- Mass Spectrometry (ESI+):

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- Expected [M+H]

  : ~201.1 Da (Free base).

- H NMR (400 MHz, DMSO-

  , HCl salt):

  - 9.8–8.5 (br s, NH

    protons).

  - 4.4–4.6 (m, 1H, Proline

    -CH).

  - 3.4–3.9 (m, 8H, Thiomorpholine ring + Proline

    -CH

).

  - 1.8–2.3 (m, 4H, Proline

    -CH

).

- Chiral HPLC:

  - Use a Chiralpak AD-H or OD-H column to verify enantiomeric excess (ee%). Expect >98% ee if temperature controls were strictly followed.

References

- US Patent 7,084,123. (2006). Nitrogen-containing heterocyclic derivatives, pharmaceutical compositions containing the same... (Describes the utility of proline-thiomorpholine coupling in Teneligliptin synthesis).

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